

Safety Profile and Handling of OxymaPure® in a Lab Setting

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Compound of Interest

Compound Name: *Cyano-hydroxyimino-acetic acid
methyl ester*

CAS No.: *61295-92-9*

Cat. No.: *B1310398*

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Executive Summary: The Safety-Efficiency Nexus

In modern peptide synthesis and medicinal chemistry, the transition from benzotriazole-based additives (HOBt, HOAt) to OxymaPure® (Ethyl 2-cyano-2-(hydroxyimino)acetate) represents a critical evolution in laboratory safety. While HOBt and HOAt have long been industry standards, their classification as Class 1 explosives (UN0508) imposes severe logistical and operational risks.

OxymaPure offers a dual advantage: it eliminates the explosion hazard associated with benzotriazoles while frequently outperforming them in coupling efficiency and racemization suppression.^[1] However, it introduces a distinct, often overlooked safety variable: the potential generation of Hydrogen Cyanide (HCN) under specific carbodiimide-mediated conditions. This guide provides the technical grounding required to handle OxymaPure safely, mitigating its specific risks while leveraging its superior chemical properties.

Chemical & Physical Profile

Property	Specification
Chemical Name	Ethyl 2-cyano-2-(hydroxyimino)acetate
Trade Name	OxymaPure®
CAS Number	3849-21-6
Formula	C ₅ H ₆ N ₂ O ₃
Molecular Weight	142.11 g/mol
Appearance	White to off-white crystalline powder
Solubility	Highly soluble in DMF, NMP, DCM, and Ethanol
Melting Point	130–132 °C
Acidity (pKa)	~4.60 (Comparable to HOBT)

Thermal Stability & Explosivity Profile

Core Competency: Understanding the energetic difference between Oxyma and Benzotriazoles.

The primary driver for adopting OxymaPure is its superior thermal stability profile compared to HOBT. Differential Scanning Calorimetry (DSC) and Accelerating Rate Calorimetry (ARC) data confirm that OxymaPure does not exhibit the autocatalytic, explosive decomposition characteristic of benzotriazoles.^[2]

Comparative Thermal Decomposition Data

Compound	Onset of Decomposition	Energy of Decomposition ()	Hazard Classification
HOBt (dry)	~180 °C (Rapid)	> 1000 J/g	Explosive (Class 1.1)
HOAt	~170 °C (Rapid)	High	Explosive
OxymaPure	~134 °C (Slow)	~2500 kJ/kg (High energy, but non-detonating)	Non-Explosive (Combustible Solid)

Technical Insight: While OxymaPure releases significant energy upon decomposition, the kinetics are distinct. HOBt undergoes a sharp, instantaneous release of energy (detonation/deflagration). OxymaPure decomposes via a slower, non-propagating mechanism under standard conditions. However, it is still a high-energy compound; bulk heating above 100°C should be strictly avoided.

Operational Hazard: The HCN Risk Factor

Critical Safety Alert: This is the most significant "hidden" hazard in OxymaPure usage.

While free from explosion risks, OxymaPure presents a chemical toxicity risk not found in HOBt. When combined with Diisopropylcarbodiimide (DIC)—a standard coupling reagent—OxymaPure can degrade to release Hydrogen Cyanide (HCN), particularly in the absence of a carboxylic acid (the amino acid to be coupled).

Mechanism of HCN Generation

- Ideal Pathway: DIC activates the carboxylic acid

Oxyma attacks O-acylisourea

Active Ester formed.^[1]

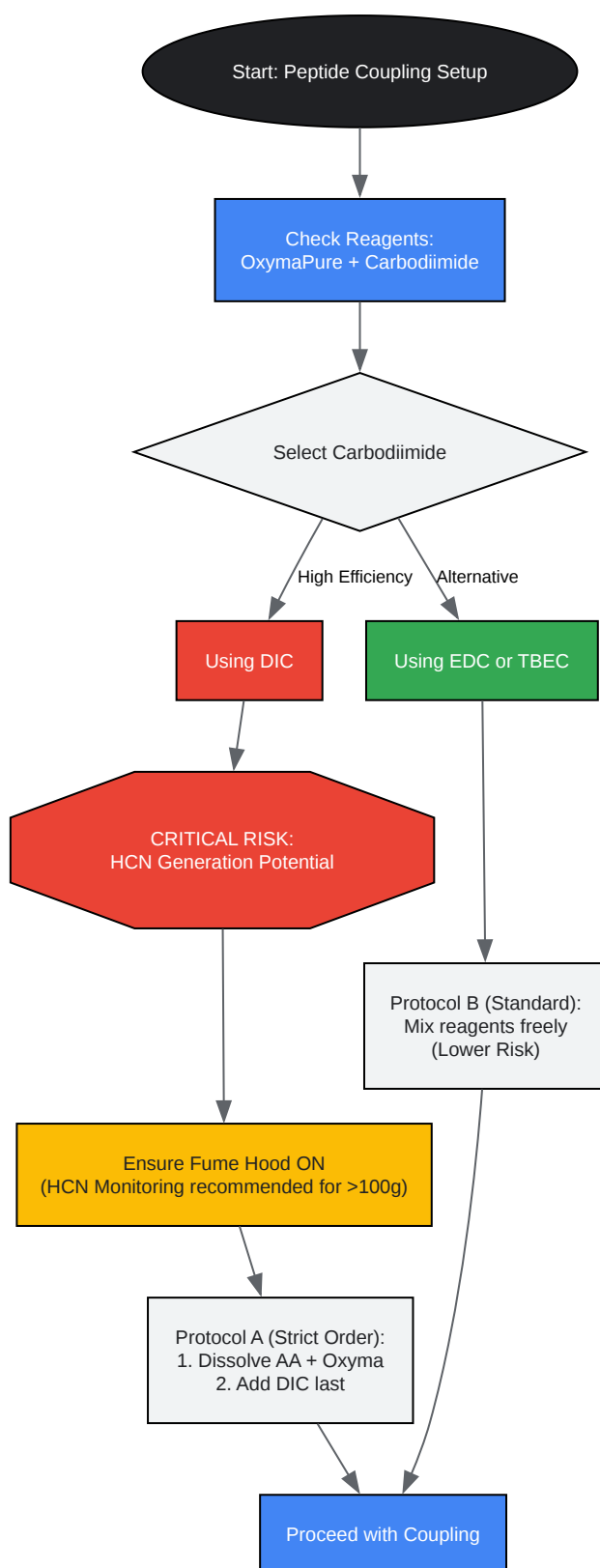
- Hazardous Pathway (No Acid Present): DIC reacts directly with OxymaPure. The unstable intermediate collapses, extruding HCN.

Risk Mitigation Protocol:

- Order of Addition: NEVER mix DIC and OxymaPure alone. Always ensure the amino acid (carboxylic acid) is present in the solution before adding the carbodiimide.
- Scavengers: For large-scale manufacturing, the use of Dimethyl Trisulfide (DMTS) as a scavenger can trap HCN.[3]
- Alternative Carbodiimides: Substituting DIC with TBEC (tert-butyl ethyl carbodiimide) significantly reduces or eliminates HCN generation due to steric hindrance preventing the deleterious side reaction.

Safe Handling Workflow (Visualization)

The following decision tree outlines the logical flow for setting up a reaction with OxymaPure to ensure safety and chemical integrity.



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Caption: Operational workflow for mitigating HCN risks during OxymaPure coupling cycles.

Performance Metrics: Racemization & Efficiency

To justify the switch to OxymaPure, one must validate that safety does not compromise quality. The data below demonstrates that OxymaPure is not just a safer substitute, but a chemically superior one.

Racemization Suppression (Model: Z-Phg-Pro-NH₂)

Lower % DL indicates better retention of chirality.

Coupling System	Solvent	% DL-Isomer (Racemization)
DIC / HOBt	DMF	9.3%
DIC / HOAt	DMF	3.3%
DIC / OxymaPure	DMF	< 1.0%

Data Source: Subirós-Funosas et al. (2009)[1]

Coupling Efficiency (Yield)

In difficult couplings (e.g., Aib-enkephalin pentapeptide), OxymaPure/DIC systems consistently show higher crude purity compared to HOBt/DIC, primarily due to the higher reactivity of the oxyma-active ester and the absence of inhibiting byproducts.

Storage and Stability Guidelines

Shelf Life[7][8]

- Solid State: OxymaPure is stable for at least 2 years at room temperature when stored in a sealed container, away from direct light and moisture.
- Solution State (DMF/NMP): Unlike HATU or HBTU solutions which degrade rapidly, OxymaPure solutions (e.g., 0.5 M in DMF) exhibit remarkable stability, retaining >90% reactivity after 1 week at room temperature.

Hydrolysis Risk

OxymaPure is an ester.[4] Prolonged exposure to aqueous bases or strong acids will lead to hydrolysis, generating Ethyl cyanoacetate and Hydroxylamine.

- Storage Rule: Keep desiccated.
- Solvent Choice: Use anhydrous DMF or NMP for stock solutions.

Emergency Procedures

Exposure Response[9]

- Inhalation: Remove victim to fresh air immediately.[5] If DIC was used, assume potential HCN exposure; administer oxygen if breathing is labored and seek immediate medical attention.
- Skin Contact: Wash with soap and copious amounts of water. Oxyma is a mild irritant but can be absorbed.
- Eye Contact: Flush with water for 15 minutes.

Spill Management

- Small Spills (Solid): Sweep up carefully to avoid dust generation. Place in a chemically compatible container.
- Solution Spills: Absorb with vermiculite or sand.
- Disposal: Incineration is the preferred method. Ensure the waste stream is flagged for "Nitrogenous Organics." Do not mix with strong oxidizers.

References

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- Generation of Hydrogen Cyanide from the Reaction of Oxyma (Ethyl Cyano(hydroxyimino)acetate) and DIC (Diisopropylcarbodiimide) Source: Organic Process Research & Development (2019) URL:[Link]

- OxymaPure® Technical Profile & Mechanism Source: Luxembourg Bio Technologies URL:[8] [\[Link\]](#)

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